

WH-4-023 selectivity vs p38 α KDR

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Compound Focus: **WH-4-023**

Cat. No.: S548126

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WH-4-023 Selectivity Profile

Kinase Target	IC ₅₀ Value	Selectivity (Fold) vs. p38 α /KDR
Lck	2 nM [1] [2] [3]	>300-fold [1] [4] [3]
Src	6 nM [1] [2] [3]	>300-fold [1] [4] [3]
SIK1	10 nM [1] [4] [3]	Information not specified
SIK2	22 nM [1] [4] [3]	Information not specified
SIK3	60 nM [1] [4] [3]	Information not specified
p38 α	Information not specified	Reference kinase [1] [2]
KDR	Information not specified	Reference kinase [1] [2]

Note: IC₅₀ (half-maximal inhibitory concentration) measures inhibitor potency; lower values indicate greater potency. Selectivity fold is calculated by comparing IC₅₀ values, so >300-fold means **WH-4-023** is over 300 times more potent at inhibiting Lck/Src than p38 α or KDR.

Experimental Evidence & Protocols

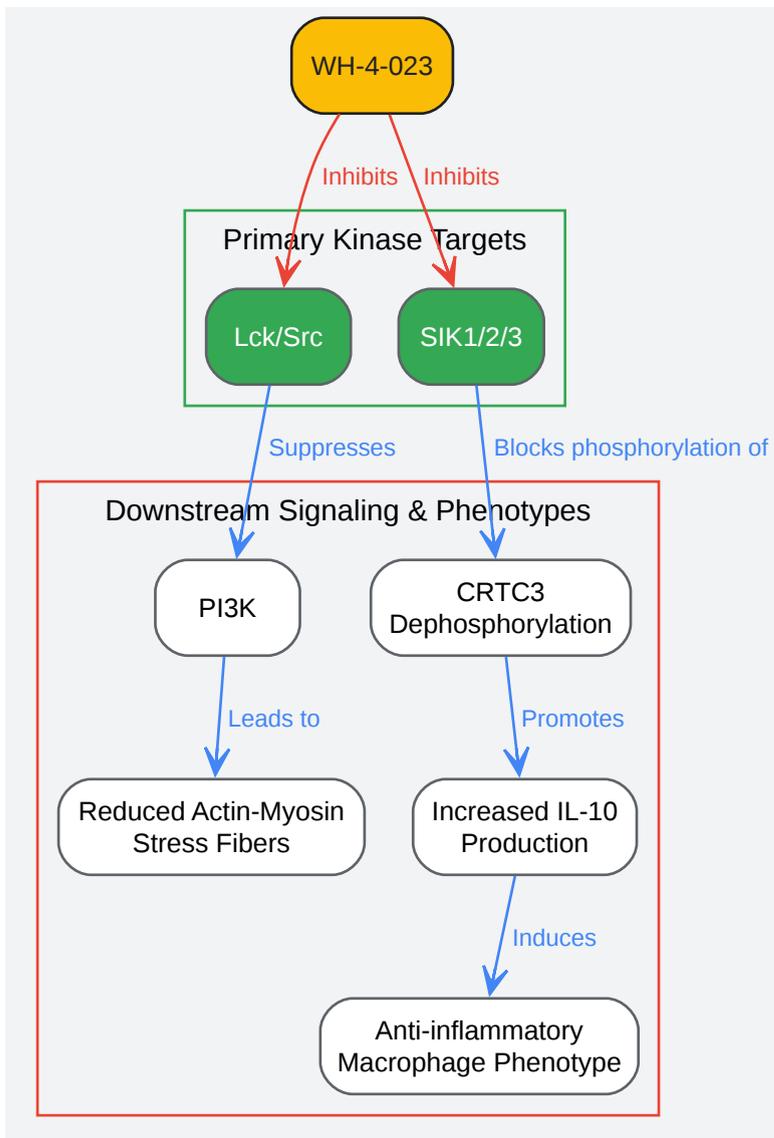
The high selectivity of WH-4023 is supported by experimental data, and understanding the methods behind this data is crucial for evaluation.

- **In Vitro Kinase Assays:** The primary data on **WH-4-023**'s potency against Lck comes from **Homogeneous Time-Resolved Fluorescence (HTRF) kinase assays** [2] [5]. These experiments measured ATP-dependent phosphorylation of a biotinylated peptide substrate by recombinant Lck kinase in the presence of the inhibitor [2] [5].
- **Cellular Functional Assays:** Beyond purified enzyme assays, **WH-4-023** exhibits functional activity in cells. It increased LPS-stimulated IL-10 production and suppressed pro-inflammatory cytokines in macrophages, consistent with its SIK inhibitor profile [4] [5]. In cardiac fibroblasts, **WH-4-023** reduced actin-myosin stress fiber formation, an effect linked to inhibition of the Src/PI3K signaling axis [6].

Mechanism and Research Context

WH-4-023's selectivity is attributed to its ability to target kinases with a specific **threonine residue at the "gatekeeper" site**, such as Lck, Src, and SIKs. It shows little inhibition against kinases with a large hydrophobic residue (methionine or leucine) at this position [4] [5].

The following diagram illustrates the key signaling pathways and cellular processes affected by **WH-4-023**, based on experimental findings.



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This mechanistic understanding and high selectivity profile make **WH-4-023** a valuable tool for researching T-cell signaling, macrophage immunology, and fibroblast biology, particularly in the context of fibrosis and inflammation [6] [4].

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References

1. Tocris Bioscience WH - 4 - 023 :Enzymes and Inhibitors... | Fisher Scientific [fishersci.com]
2. WH-4-023 (Synonyms: Dual LCK/SRC inhibitor) [medchemexpress.com]
3. WH-4-023 | Src inhibitor | Mechanism | Concentration [selleckchem.com]
4. - WH - 4 | CAS:837422-57-8 | Lck/Src inhibitor, potent and 023 selective [biocrick.com]
5. WH-4-023 - Potent Lck/Src Kinase Inhibitor [apexbt.com]
6. Logic-based mechanistic machine learning on high-content ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [WH-4-023 selectivity vs p38 α KDR]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548126#wh-4-023-selectivity-vs-p38-kdr>]

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